

Application Note: A Multi-faceted Approach to the Characterization of Pyrazole-4-carbaldehyde

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Compound of Interest

Compound Name: *5-Chloro-3-ethyl-1-methyl-1h-pyrazole-4-carbaldehyde*

CAS No.: 128564-56-7

Cat. No.: B166586

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Audience: Researchers, scientists, and drug development professionals.

Abstract: Pyrazole-4-carbaldehyde is a pivotal heterocyclic building block in the synthesis of a wide array of pharmaceutical compounds and functional materials.^{[1][2]} Its purity and structural integrity are paramount for the successful development of downstream applications. This document provides a comprehensive guide to the analytical methodologies essential for the unambiguous characterization of pyrazole-4-carbaldehyde, ensuring data integrity and reproducibility in research and development settings.

Introduction: The Significance of Pyrazole-4-carbaldehyde

The pyrazole moiety is a five-membered aromatic ring containing two adjacent nitrogen atoms, and it is a prevalent scaffold in medicinal chemistry.^[3] Derivatives of pyrazole exhibit a broad spectrum of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.^{[1][3]} Pyrazole-4-carbaldehyde, in particular, serves as a versatile precursor for the

synthesis of more complex molecules due to the reactive aldehyde group, which can readily participate in various chemical transformations.[4]

Given its role as a key starting material, rigorous analytical characterization is not merely a quality control step but a foundational requirement for any research or development program. This application note details the principal analytical techniques for elucidating the structure and purity of pyrazole-4-carbaldehyde.

Core Analytical Techniques for Structural Elucidation and Purity Assessment

A combination of spectroscopic and chromatographic methods is essential for a holistic characterization of pyrazole-4-carbaldehyde. The following sections will detail the theoretical underpinnings and practical protocols for each recommended technique.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Why it's critical: NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It provides detailed information about the chemical environment of individual atoms (specifically ^1H and ^{13}C), allowing for the confirmation of the pyrazole ring structure, the presence and position of the carbaldehyde group, and the identification of any substituents.

Protocol: ^1H and ^{13}C NMR Analysis of Pyrazole-4-carbaldehyde

Objective: To confirm the chemical structure and assess the purity of a pyrazole-4-carbaldehyde sample.

Materials:

- Pyrazole-4-carbaldehyde sample
- Deuterated solvent (e.g., CDCl_3 or DMSO-d_6)
- 5 mm NMR tubes
- Pipettes and vials

- NMR spectrometer (e.g., 400 or 500 MHz)

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of the pyrazole-4-carbaldehyde sample.
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent in a clean, dry vial. The choice of solvent is critical and should be based on the solubility of the compound and its compatibility with the NMR experiment.
 - If any particulate matter is observed, filter the solution through a small plug of glass wool or a syringe filter directly into a clean, dry 5 mm NMR tube.^[5]
 - Cap the NMR tube securely.
- Data Acquisition:
 - Insert the NMR tube into the spectrometer.
 - Tune and shim the spectrometer to ensure a homogeneous magnetic field.
 - Acquire a ^1H NMR spectrum. Standard parameters include a 30-degree pulse angle and a relaxation delay of 1-2 seconds. The number of scans will depend on the sample concentration.
 - Acquire a ^{13}C NMR spectrum. This typically requires a larger number of scans than ^1H NMR due to the lower natural abundance of ^{13}C .
- Data Processing and Analysis:
 - Process the raw data by applying a Fourier transform, phase correction, and baseline correction.
 - Reference the spectra. For ^1H NMR, the residual solvent peak can be used as an internal reference (e.g., CHCl_3 at 7.26 ppm or DMSO at 2.50 ppm). For ^{13}C NMR, the solvent peak is also used for referencing (e.g., CDCl_3 at 77.16 ppm or DMSO-d_6 at 39.52 ppm).

- Integrate the peaks in the ^1H NMR spectrum to determine the relative ratios of the different types of protons.
- Analyze the chemical shifts (δ) and coupling constants (J) to assign the signals to the specific protons and carbons in the molecule.

Expected Spectral Data:

^1H NMR (in DMSO- d_6)	Chemical Shift (ppm)	Multiplicity	Assignment
Pyrazole H	~8.3	s	H3/H5
Pyrazole H	~8.1	s	H5/H3
Aldehyde H	~9.8	s	CHO
NH	~13.5	br s	NH

^{13}C NMR (in DMSO- d_6)	Chemical Shift (ppm)	Assignment
Aldehyde C	~185	C=O
Pyrazole C	~140	C3/C5
Pyrazole C	~135	C5/C3
Pyrazole C	~115	C4

Note: Chemical shifts can vary slightly depending on the solvent and concentration.

Infrared (IR) Spectroscopy

Why it's important: IR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule. For pyrazole-4-carbaldehyde, it is particularly useful for confirming the presence of the key carbonyl (C=O) and N-H functional groups.

Protocol: Attenuated Total Reflectance (ATR) FT-IR Analysis

Objective: To identify the characteristic functional groups of pyrazole-4-carbaldehyde.

Materials:

- Pyrazole-4-carbaldehyde sample (solid)
- FT-IR spectrometer with an ATR accessory
- Spatula

Procedure:

- Background Spectrum:
 - Ensure the ATR crystal is clean.
 - Record a background spectrum of the empty ATR crystal. This will be subtracted from the sample spectrum.
- Sample Analysis:
 - Place a small amount of the solid pyrazole-4-carbaldehyde sample onto the ATR crystal.
 - Apply pressure using the ATR's pressure arm to ensure good contact between the sample and the crystal.
 - Acquire the IR spectrum of the sample. Typically, 16-32 scans are co-added to obtain a good signal-to-noise ratio.
- Data Analysis:
 - Process the spectrum to identify the key absorption bands.
 - Compare the observed frequencies with known correlation tables for functional groups.

Expected Absorption Bands:

Functional Group	Characteristic Absorption (cm ⁻¹)
N-H stretch	3100-3300 (broad)
C-H stretch (aromatic)	3000-3100
C=O stretch (aldehyde)	1670-1690
C=N stretch (pyrazole ring)	1550-1600
C=C stretch (pyrazole ring)	1400-1500

Mass Spectrometry (MS)

Why it's essential: Mass spectrometry provides information about the molecular weight of the compound and its fragmentation pattern. This is crucial for confirming the molecular formula and gaining further structural insights.

Protocol: Electron Ionization Mass Spectrometry (EI-MS)

Objective: To determine the molecular weight and fragmentation pattern of pyrazole-4-carbaldehyde.

Materials:

- Pyrazole-4-carbaldehyde sample
- GC-MS or a direct insertion probe MS system
- Solvent for sample dissolution (if using GC-MS)

Procedure:

- Sample Introduction:
 - For GC-MS, dissolve a small amount of the sample in a volatile solvent and inject it into the gas chromatograph. The GC will separate the components of the sample before they enter the mass spectrometer.

- For a direct insertion probe, place a small amount of the solid sample in a capillary tube and insert it directly into the ion source of the mass spectrometer.
- Ionization and Analysis:
 - The sample is bombarded with high-energy electrons (typically 70 eV) in the ion source, causing ionization and fragmentation.
 - The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z).
 - A mass spectrum is generated, which is a plot of ion intensity versus m/z .
- Data Analysis:
 - Identify the molecular ion peak (M^+), which corresponds to the molecular weight of the compound. For 1H-pyrazole-4-carbaldehyde ($C_4H_4N_2O$), the expected molecular weight is approximately 96.09 g/mol .[\[6\]](#)
 - Analyze the fragmentation pattern to identify characteristic fragment ions. Common fragmentation pathways for pyrazoles include the loss of HCN and N_2 .[\[7\]](#)

Expected Fragmentation Pattern:

m/z	Possible Fragment
96	$[M]^+$
95	$[M-H]^+$
68	$[M-CO]^+$ or $[M-N_2]^+$
67	$[M-H-CO]^+$ or $[M-H-N_2]^+$

High-Performance Liquid Chromatography (HPLC)

Why it's valuable: HPLC is a powerful technique for assessing the purity of a compound and for quantifying its concentration. A well-developed HPLC method can separate the target compound from impurities and degradation products.

Protocol: Reversed-Phase HPLC (RP-HPLC) for Purity Assessment

Objective: To determine the purity of a pyrazole-4-carbaldehyde sample.

Materials:

- Pyrazole-4-carbaldehyde sample
- HPLC-grade acetonitrile and water
- HPLC system with a UV detector
- C18 analytical column

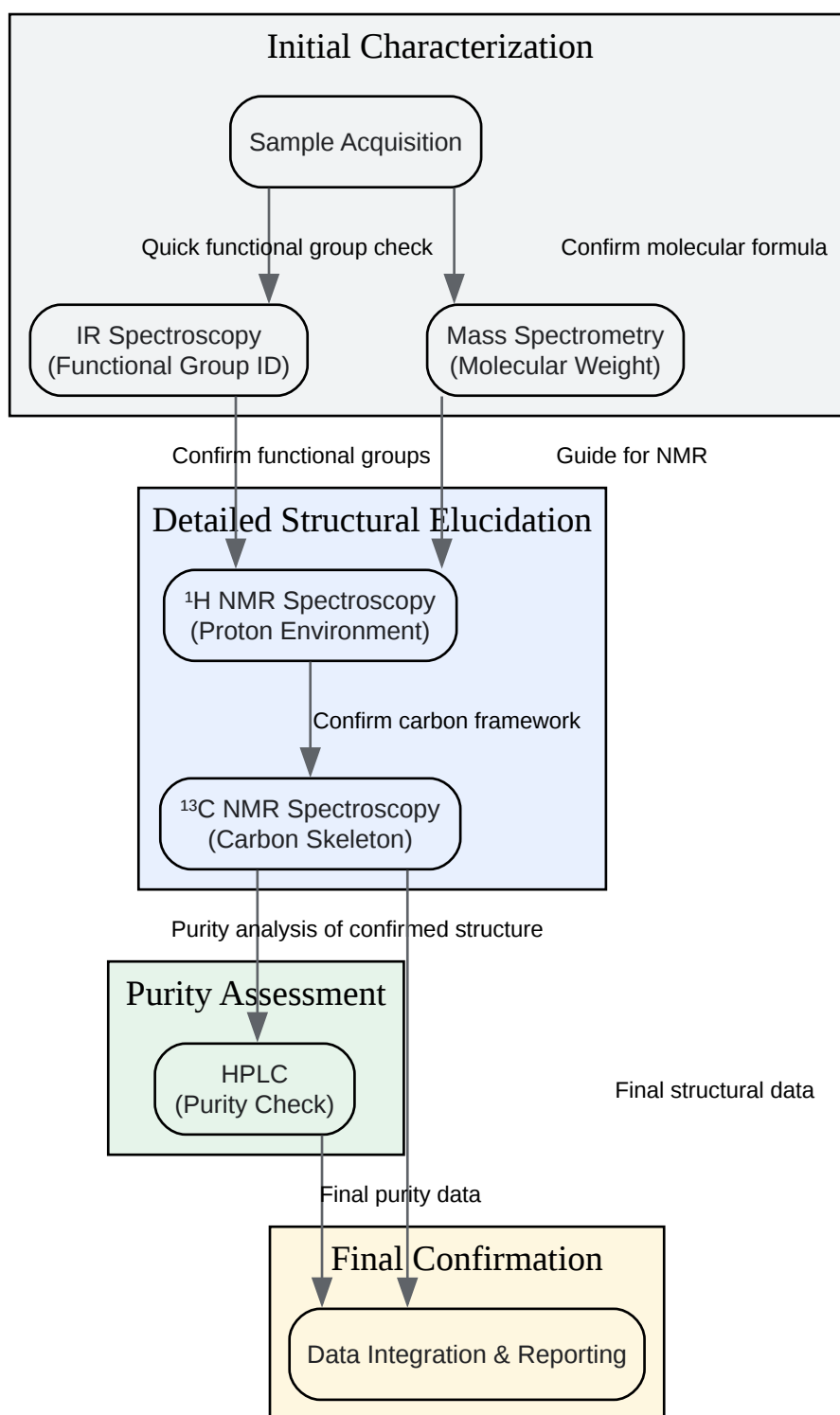
Procedure:

- Sample and Mobile Phase Preparation:
 - Prepare a stock solution of the pyrazole-4-carbaldehyde sample in the mobile phase or a compatible solvent at a known concentration (e.g., 1 mg/mL).
 - Prepare the mobile phase. A common starting point for reversed-phase chromatography of polar compounds is a mixture of water and acetonitrile.
- Chromatographic Conditions:
 - Column: C18, 4.6 x 150 mm, 5 μ m
 - Mobile Phase: Isocratic elution with a mixture of water and acetonitrile (e.g., 70:30 v/v). The exact ratio may need to be optimized.
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Detection: UV at a wavelength where the compound has strong absorbance (e.g., 254 nm).
- Data Analysis:

- Run the sample through the HPLC system.
- The output is a chromatogram, which shows the detector response as a function of time.
- The purity of the sample can be calculated based on the area of the main peak relative to the total area of all peaks in the chromatogram.

Workflow and Data Integration

The characterization of pyrazole-4-carbaldehyde should follow a logical workflow to ensure comprehensive analysis.



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Caption: Integrated workflow for the comprehensive characterization of pyrazole-4-carbaldehyde.

Safety Considerations

Pyrazole-4-carbaldehyde and its derivatives may be harmful if swallowed, cause skin irritation, and cause serious eye damage.[6] It is essential to handle these compounds in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[8]

Conclusion

The analytical methods outlined in this application note provide a robust framework for the comprehensive characterization of pyrazole-4-carbaldehyde. By integrating data from NMR, IR, MS, and HPLC, researchers can confidently confirm the structure and purity of this important synthetic intermediate, thereby ensuring the reliability and reproducibility of their scientific endeavors.

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